

Safe handling and storage procedures for 2-Bromo-4-methylbenzonitrile

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Compound of Interest

Compound Name: 2-Bromo-4-methylbenzonitrile

Cat. No.: B184184

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Technical Support Center: 2-Bromo-4-methylbenzonitrile

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of **2-Bromo-4-methylbenzonitrile** (CAS No: 42872-73-1).

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-Bromo-4-methylbenzonitrile**?

A1: **2-Bromo-4-methylbenzonitrile** is classified as harmful if swallowed and is an acute oral toxin.^[1] It can also cause skin and serious eye irritation.^[1] Inhalation may lead to respiratory irritation.^[1] It is important to handle this compound with appropriate personal protective equipment (PPE).

Q2: What personal protective equipment (PPE) should be worn when handling this compound?

A2: When handling **2-Bromo-4-methylbenzonitrile**, it is essential to wear protective gloves (such as nitrile gloves), safety goggles or eyeshields, and a lab coat. In cases where dust may be generated, a dust mask (type N95 or equivalent) should be used. All handling should ideally be conducted in a well-ventilated area or under a chemical fume hood.

Q3: What is the correct procedure for storing **2-Bromo-4-methylbenzonitrile**?

A3: The compound should be stored in a tightly closed container in a dry, cool, and well-ventilated place.^[1] It is sensitive to light and moisture, so storage in an amber glass bottle is recommended. For optimal stability, some sources suggest refrigeration at 2-8°C.

Q4: What materials or conditions are incompatible with **2-Bromo-4-methylbenzonitrile**?

A4: **2-Bromo-4-methylbenzonitrile** is incompatible with strong oxidizing agents.^[2] Contact with these materials should be avoided to prevent vigorous reactions.

Q5: What should I do in case of accidental exposure?

A5:

- Skin Contact: Immediately wash the affected area with plenty of soap and water and remove contaminated clothing.^[1]
- Eye Contact: Rinse cautiously with water for several minutes. If present, remove contact lenses and continue rinsing for at least 15 minutes. Seek immediate medical attention.^[1]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing. If breathing is difficult, seek medical attention.^[1]
- Ingestion: Rinse the mouth with water and seek immediate medical attention. Do not induce vomiting.^[1]

Troubleshooting Guide

Q1: The **2-Bromo-4-methylbenzonitrile** powder appears discolored or clumpy. What should I do?

A1: Discoloration or clumping may indicate moisture absorption or degradation. As the compound is sensitive to light and moisture, this can occur with improper storage. It is recommended to use a fresh, properly stored container of the compound for your experiment to ensure the integrity of your results. If you must use the material, consider running a small-scale test reaction first.

Q2: The compound is not dissolving as expected in my chosen solvent. What could be the issue?

A2: **2-Bromo-4-methylbenzonitrile** is generally soluble in common organic solvents. If you are experiencing solubility issues, first verify the purity of your solvent. The presence of water in the solvent can affect solubility. Additionally, ensure you are using a sufficient volume of solvent and consider gentle heating or sonication to aid dissolution, provided it is compatible with your experimental setup.

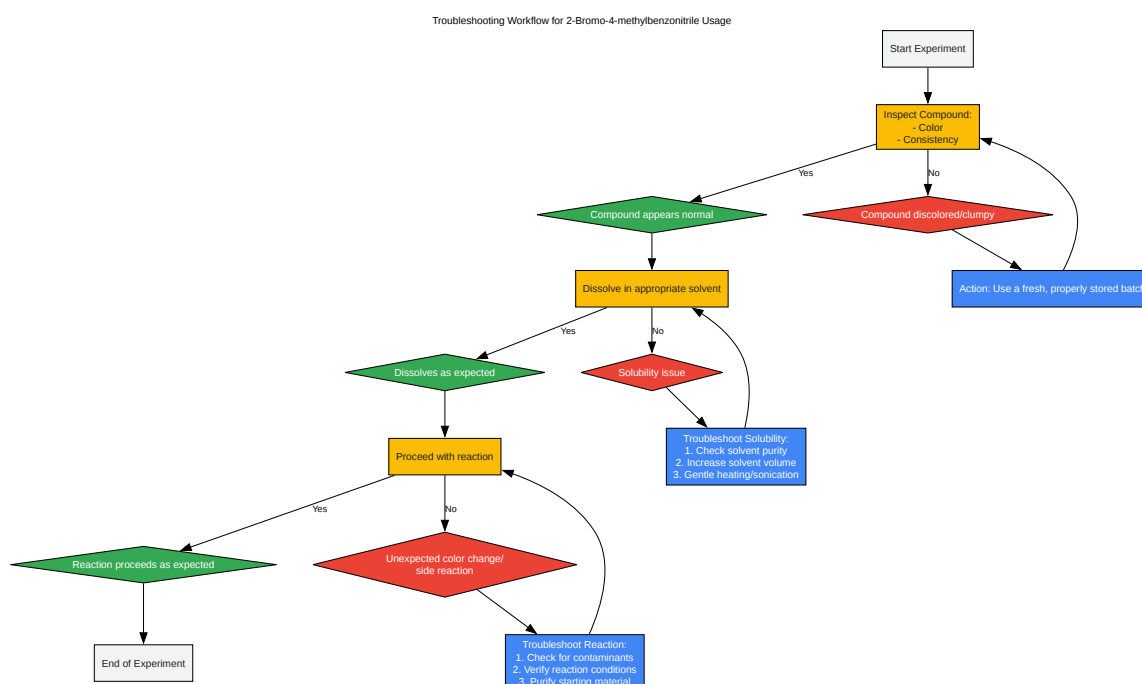
Q3: My reaction involving **2-Bromo-4-methylbenzonitrile** is turning an unexpected color. What does this signify?

A3: An unexpected color change could indicate a side reaction or decomposition. Review your reaction setup for any potential contaminants or incompatible materials. Ensure the reaction is being carried out under the recommended atmospheric conditions (e.g., inert atmosphere if necessary). If the issue persists, consider purifying the starting material before use.

Quantitative Data Summary

Property	Value	Reference
CAS Number	42872-73-1	
Molecular Formula	C ₈ H ₆ BrN	
Molecular Weight	196.04 g/mol	
Appearance	White to off-white powder	[3]
Melting Point	50-55 °C	
Flash Point	> 110 °C (> 230 °F)	
Storage Temperature	2-8 °C (recommended for optimal stability)	
Hazard Class	Acute Toxicity 4 (Oral)	

Experimental Workflow & Troubleshooting



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Caption: Troubleshooting workflow for common issues with **2-Bromo-4-methylbenzonitrile**.

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